

# An In-depth Technical Guide to the Safe Handling of Deltamethrin-d5

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## Compound of Interest

Compound Name: Deltamethrin-d5

Cat. No.: B15553133

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This guide provides comprehensive safety and handling precautions for **Deltamethrin-d5**, a deuterated analog of the synthetic pyrethroid insecticide Deltamethrin. While this document focuses on the deuterated form, the safety protocols are based on the well-established data for Deltamethrin, as the isotopic labeling is not expected to significantly alter its toxicological properties. This information is critical for ensuring a safe laboratory environment for all personnel.

## Hazard Identification and Classification

Deltamethrin is classified as a hazardous substance.<sup>[1]</sup> Formulations can be flammable and harmful if swallowed, inhaled, or in contact with skin.<sup>[2][3]</sup> It is a neurotoxin that can cause tingling, burning, and numbness on skin contact.<sup>[1][4]</sup>

GHS Hazard Statements:

- H226: Flammable liquid and vapor.
- H302: Harmful if swallowed.
- H304: May be fatal if swallowed and enters airways.
- H315: Causes skin irritation.

- H317: May cause an allergic skin reaction.
- H318: Causes serious eye damage.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.
- H361fd: Suspected of damaging fertility. Suspected of damaging the unborn child.
- H372: Causes damage to organs (Central nervous system, Immune system) through prolonged or repeated exposure if swallowed.
- H410: Very toxic to aquatic life with long lasting effects.

## Quantitative Data Summary

The following tables summarize the key quantitative data for Deltamethrin.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	C <sub>22</sub> H <sub>14</sub> Br <sub>2</sub> D <sub>5</sub> NO <sub>3</sub>	
Formula Weight	510.2 g/mol	
Appearance	Colorless or white to light beige crystals/powder	
Odor	Odorless	
Water Solubility	<0.002 mg/L at 25 °C	
Stability	Stable for at least 4 years when stored at -20°C	

Table 2: Toxicological Data

Test	Species	Route	Value	Reference
LD <sub>50</sub>	Rat (female)	Oral	30 mg/kg bw	
LD <sub>50</sub>	Rat (male)	Oral	50 mg/kg bw	
LD <sub>50</sub>	Rabbit	Dermal	>2000 mg/kg	
LC <sub>50</sub> (4-hour)	Rat	Inhalation	2.2 mg/L	

Table 3: Occupational Exposure Limits

Organization	Limit	Value	Reference
JMPR (2000)	ADI	0.01 mg/kg bw/day	
USEPA	aRfD	0.015 mg/kg bw/day	

ADI: Acceptable Daily Intake; aRfD: Acute Reference Dose

## Experimental Protocols: Safe Handling and Emergency Procedures

### 3.1. Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Deltamethrin-d5** to determine the appropriate PPE. The following is a general guideline:

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Wear chemical-resistant gloves (e.g., PVC, nitrile rubber). Ensure to avoid all possible skin contact when removing gloves.
- **Body Protection:** A lab coat or chemical-resistant apron should be worn. For larger quantities or risk of splashing, chemical-resistant coveralls may be necessary.
- **Respiratory Protection:** If working with powders or creating aerosols, use a respirator with a particulate filter. Work in a well-ventilated area, preferably a chemical fume hood.

### 3.2. Handling and Storage

- Handling:
  - Read and understand all safety precautions before handling.
  - Handle in a well-ventilated area or in a fume hood to minimize inhalation exposure.
  - Avoid contact with skin, eyes, and clothing.
  - Do not eat, drink, or smoke in the work area.
  - Use non-sparking tools and take precautionary measures against static discharges.
  - Wash hands thoroughly after handling.
- Storage:
  - Store in the original, tightly closed container in a cool, dry, and well-ventilated place.
  - Store locked up and away from food and drink.
  - **Deltamethrin-d5** is stable for at least four years when stored at -20°C.

### 3.3. Spill and Leak Procedures

- Minor Spills:
  - Evacuate the area.
  - Wear appropriate PPE.
  - For solid spills, carefully sweep or vacuum up the material, avoiding dust generation. A HEPA-type vacuum cleaner is recommended.
  - For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.

- Clean the spill area with a suitable detergent and water, and collect the contaminated water for disposal.
- Major Spills:
  - Evacuate the area immediately and move upwind.
  - Alert emergency responders.
  - Prevent the spill from entering drains or waterways.

### 3.4. First Aid Measures

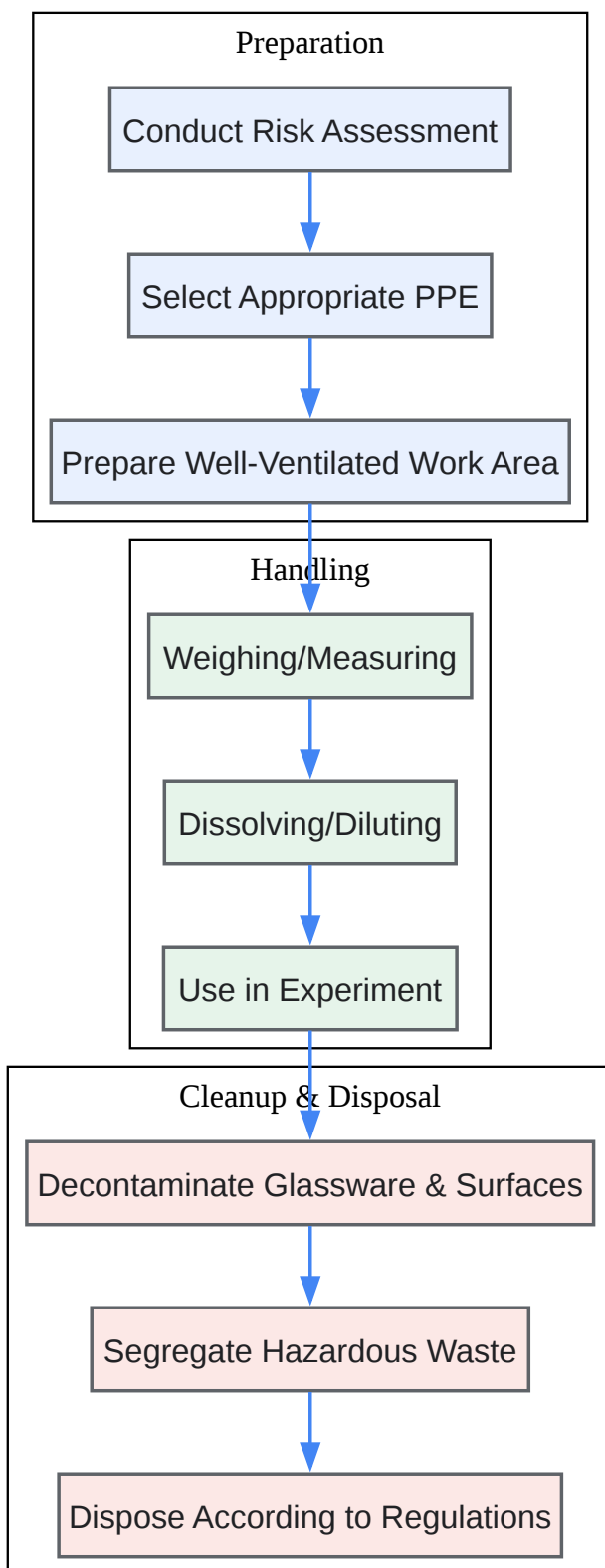
- General Advice: In case of accident or if you feel unwell, seek immediate medical advice and show the safety data sheet.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Get medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Get immediate medical attention.
- Ingestion: DO NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

### 3.5. Disposal

Dispose of **Deltamethrin-d5** and its containers in accordance with local, state, and federal regulations. This material is very toxic to aquatic life, so prevent release to the environment.

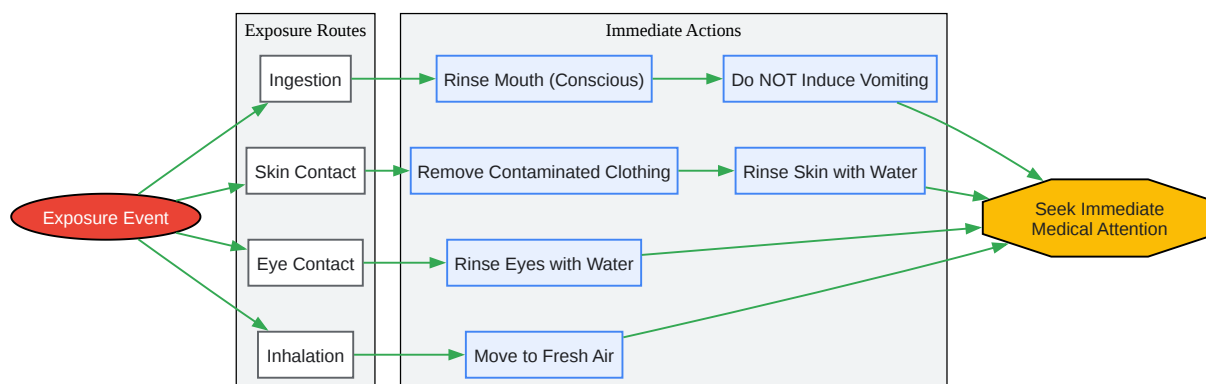
## Visualized Workflows and Relationships

The following diagrams illustrate key safety and handling workflows for **Deltamethrin-d5**.



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Caption: Workflow for the safe handling of **Deltamethrin-d5**.



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Caption: First aid response to **Deltamethrin-d5** exposure.

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